

Personal protective equipment for handling Benzyl 3-(hydroxymethyl)piperidine-1-carboxylate

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Compound of Interest

Compound Name: Benzyl 3-(hydroxymethyl)piperidine-1-carboxylate

Cat. No.: B105679

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Essential Safety and Handling Guide for Benzyl 3-(hydroxymethyl)piperidine-1-carboxylate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Benzyl 3-(hydroxymethyl)piperidine-1-carboxylate**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier:

- Name: **Benzyl 3-(hydroxymethyl)piperidine-1-carboxylate**
- CAS Number: 39945-51-2
- Molecular Formula: $C_{14}H_{19}NO_3$

Hazard Summary: This compound is classified with the following hazards:

- H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The signal word for this chemical is Warning.

Personal Protective Equipment (PPE)

Proper PPE is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required equipment.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles/Glasses	Must have side protection. A face shield should be used when there is a risk of splashing.
Skin Protection	Gloves	Chemical-resistant gloves (e.g., nitrile or butyl rubber) tested according to EN 374. Inspect before use.
Lab Coat/Protective Clothing	A full-coverage lab coat or chemical-resistant suit is required to prevent skin contact.	
Respiratory Protection	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or if dust/vapors are generated.

Handling and Storage Procedures

Adherence to proper handling and storage protocols is crucial for maintaining a safe laboratory environment.

Engineering Controls:

- Work in a well-ventilated area.
- Use of a chemical fume hood is strongly recommended to control exposure to vapors and dust.
- An eyewash station and a safety shower must be readily accessible in the work area.

Handling:

- Preparation: Before handling, ensure all necessary PPE is donned correctly.
- Dispensing: Avoid the formation of dust and aerosols. If the compound is a solid, handle it in a way that minimizes dust generation.
- Contact Avoidance: Avoid direct contact with skin and eyes. Do not breathe dust, vapor, mist, or gas.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a tightly sealed container in a dry, cool (2-8°C), and well-ventilated place.
- Keep away from incompatible materials and sources of ignition.

Accidental Release and First Aid Measures

Immediate and appropriate response to spills and exposures is critical.

Situation	Action
Spill	Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable, closed container for disposal. Avoid generating dust. Ventilate the area after cleanup is complete. Do not allow the chemical to enter drains.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Skin Contact	Immediately remove

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